

Application Notes and Protocols: Taligantinib MET Kinase Assay

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Compound of Interest

Compound Name: *Taligantinib*
CAS No.: 2243235-80-3
Cat. No.: B15621371

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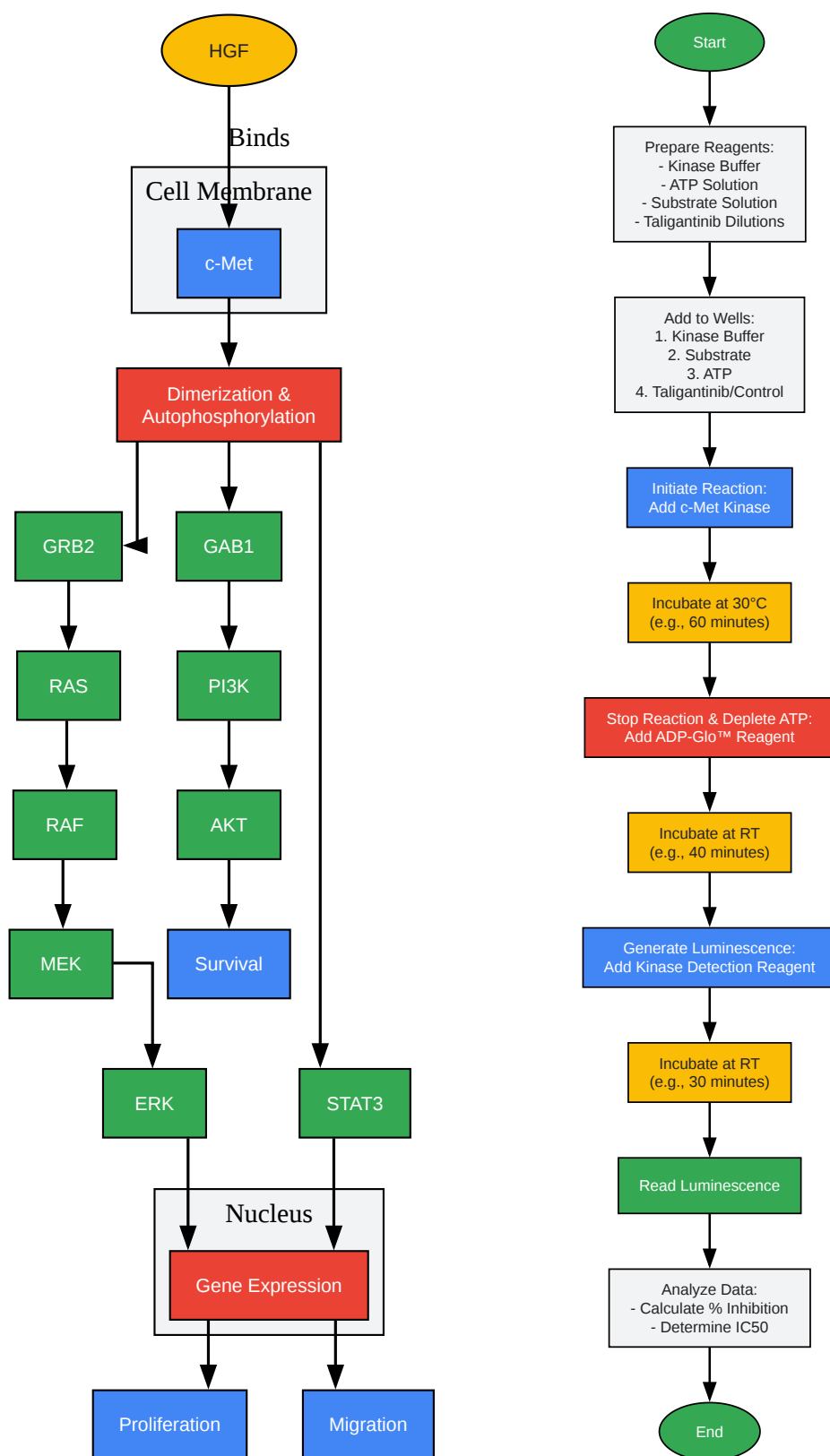
Introduction

Taligantinib is a potent, orally active, selective dual inhibitor of vascular endothelial growth factor receptor 2 (VEGFR-2) and the hepatocyte growth factor receptor (c-Met).^[1] By targeting both of these receptor tyrosine kinases, **Taligantinib** can suppress tumor angiogenesis and cell proliferation, making it a promising candidate for the treatment of solid tumors such as non-small cell lung cancer and hepatocellular carcinoma.^[1] The c-Met signaling pathway, when activated by its ligand hepatocyte growth factor (HGF), plays a crucial role in various cellular processes including proliferation, survival, motility, and invasion.^{[2][3]} Dysregulation of this pathway is implicated in the development and progression of numerous cancers.^{[4][5]} This document provides a detailed protocol for assessing the inhibitory activity of **Taligantinib** against c-Met kinase using a luminescence-based assay.

c-Met Signaling Pathway

The c-Met signaling pathway is initiated by the binding of HGF, leading to receptor dimerization and autophosphorylation of tyrosine residues in the kinase domain. This activation triggers a

cascade of downstream signaling events through pathways such as RAS/MAPK, PI3K/AKT, and STAT, ultimately regulating gene expression and promoting cell growth, survival, and migration.^{[2][5][6]}



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. An overview of the c-MET signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
- [3. An overview of the c-MET signaling pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
- [4. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [5. c-MET \[stage.abbviescience.com\]](https://stage.abbviescience.com)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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